

Application Notes and Protocols: Oxidation of Venetoclax to Venetoclax N-oxide

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Compound of Interest

Compound Name: Venetoclax N-oxide

Cat. No.: B11930834

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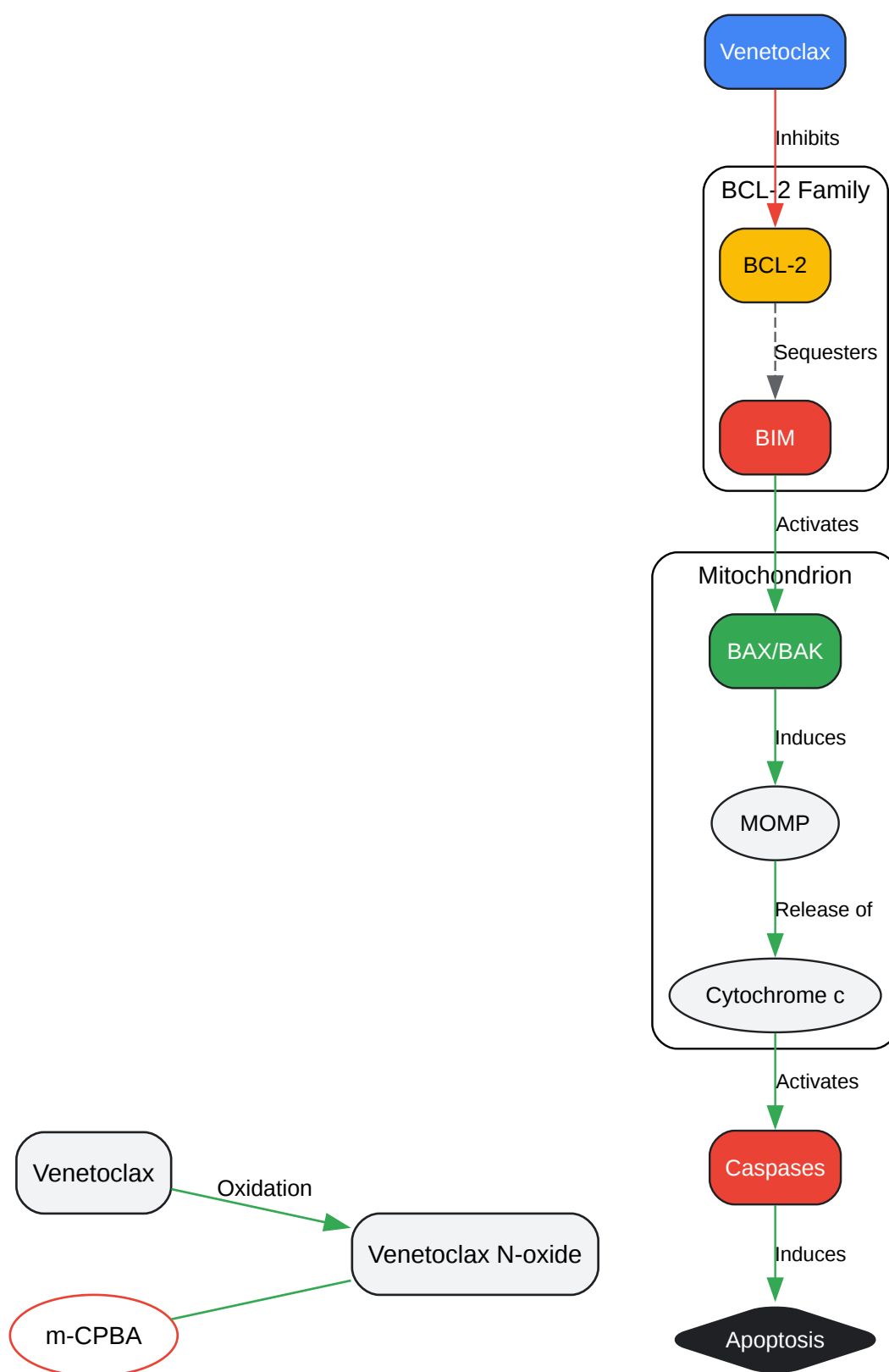
For Researchers, Scientists, and Drug Development Professionals

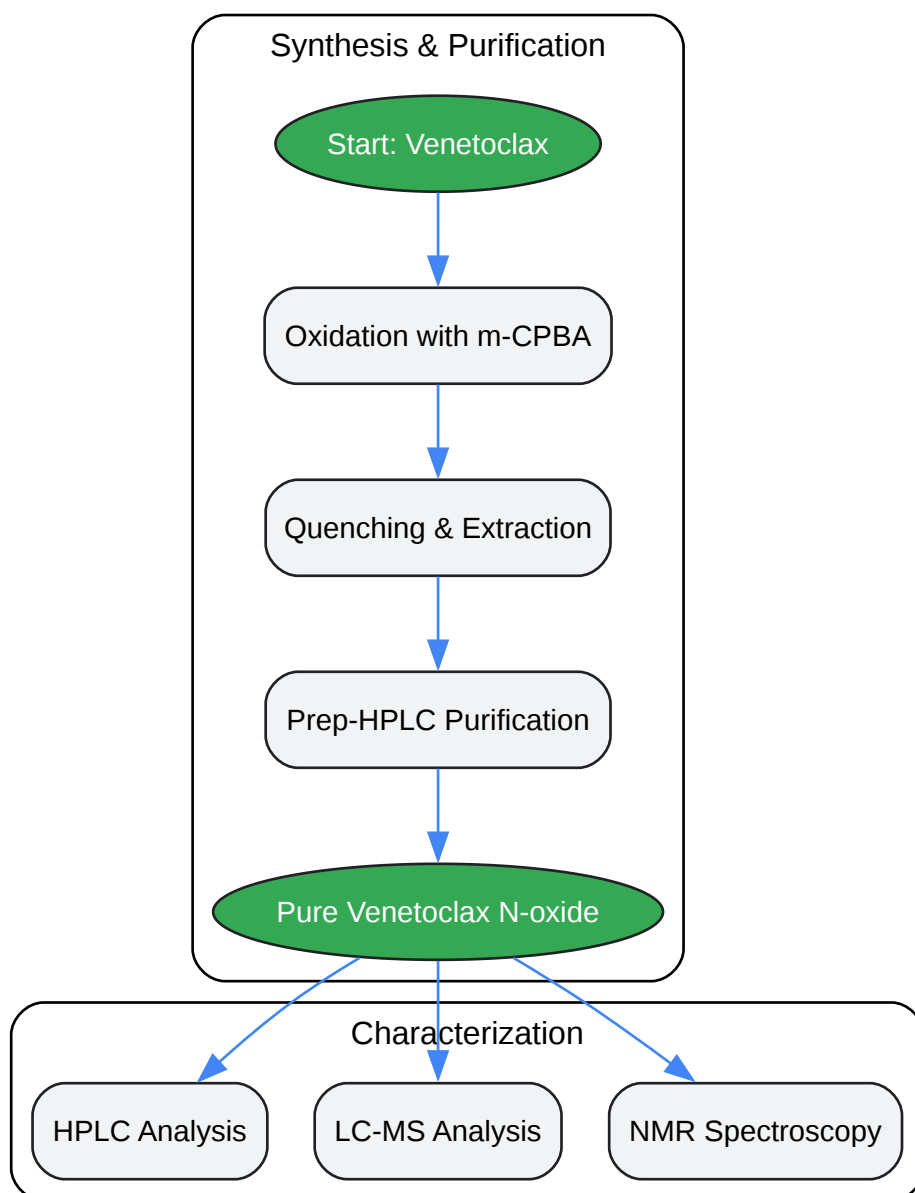
Introduction

Venetoclax is a potent and selective B-cell lymphoma 2 (BCL-2) inhibitor used in the treatment of various hematological malignancies.[1] During its synthesis, storage, and metabolism, Venetoclax can undergo oxidation to form various byproducts. One such product is the **Venetoclax N-oxide**, where an oxygen atom is added to one of the nitrogen atoms of the piperazine ring. This document provides detailed protocols for the synthesis, purification, and characterization of **Venetoclax N-oxide**, a crucial impurity for reference in drug development and quality control. While Venetoclax is primarily metabolized in the liver by CYP3A4 to its major metabolite M27, the N-oxide is considered a potential impurity and has been identified in forced degradation studies.[2][3]

Chemical Reaction and Mechanism

The oxidation of Venetoclax to its N-oxide can be achieved using various oxidizing agents, such as meta-chloroperoxybenzoic acid (m-CPBA) or hydrogen peroxide. The reaction involves the direct oxidation of the tertiary amine in the piperazine ring to form the corresponding N-oxide.





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References

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- 2. Interindividual variability in CYP3A-mediated venetoclax metabolism in vitro and in vivo in patients with chronic lymphocytic leukemia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. On the Stability and Degradation Pathways of Venetoclax under Stress Conditions - PMC [pmc.ncbi.nlm.nih.gov]
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